

Essential Safety and Logistical Information for Handling N-Tosylhydroxy-L-prolinol

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Compound of Interest

Compound Name: *N-Tosylhydroxy-L-prolinol*

Cat. No.: *B15549513*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for **N-Tosylhydroxy-L-prolinol**, a key chiral intermediate in the synthesis of various pharmaceuticals.^[1]

Physicochemical and Safety Data

A summary of the key quantitative data for **N-Tosylhydroxy-L-prolinol** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₁₉ NO ₄ S
Molecular Weight	285.36 g/mol
Appearance	White to light yellow solid
Melting Point	101-104°C
Solubility	Soluble in water, ethanol, and chloroform

Personal Protective Equipment (PPE)

When handling **N-Tosylhydroxy-L-prolinol**, a comprehensive approach to personal safety is critical to minimize exposure and prevent potential harm. The following personal protective equipment is required:

- **Eye and Face Protection:** To prevent splashes and contact with dust, chemical safety goggles that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 are mandatory.[2][3][4] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[5]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn to prevent skin contact.[5] It is crucial to inspect gloves for any signs of degradation or puncture before use and to change them immediately if contamination is suspected.
- **Respiratory Protection:** Operations should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.[1] If ventilation is inadequate, a NIOSH-approved respirator appropriate for the exposure level should be used.[6]
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn to protect the skin and clothing from contamination.[5] For procedures with a significant risk of spillage, chemical-resistant coveralls may be necessary.[5][6]
- **Footwear:** Closed-toe shoes are required in any laboratory setting where chemicals are handled.

Experimental Protocol for Safe Handling and Use

Adherence to a strict, step-by-step protocol is essential for the safe handling of **N-Tosylhydroxy-L-prolinol**.

- **Preparation:**
 - Before starting any work, ensure that the safety data sheet (SDS) has been reviewed and is readily accessible.
 - Verify that all necessary PPE is available and in good condition.

- Ensure that a chemical fume hood or other suitable ventilated enclosure is operational.
- Locate the nearest emergency eyewash station and safety shower.[3]
- Handling:
 - Conduct all weighing and transfers of the solid compound within a chemical fume hood to minimize dust inhalation.
 - Avoid direct contact with the skin, eyes, and clothing.[1][2][7]
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid.
 - If creating solutions, add the solid to the solvent slowly to avoid splashing.
- Storage:
 - Store **N-Tosylhydroxy-L-prolinol** in a tightly closed, suitable container in a dry, cool, and well-ventilated area.[2][7]
 - Keep it refrigerated and away from heat, sparks, open flames, and other sources of ignition.[3][7]
 - Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[7]

Disposal Plan

Proper disposal of **N-Tosylhydroxy-L-prolinol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - All waste materials containing **N-Tosylhydroxy-L-prolinol**, including contaminated PPE and disposable labware, should be collected in a designated, labeled, and sealed hazardous waste container.
- Disposal Procedure:

- Dispose of the chemical waste through an approved waste disposal plant.[7]
- Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[2]
- Do not dispose of the chemical down the drain or into the environment.

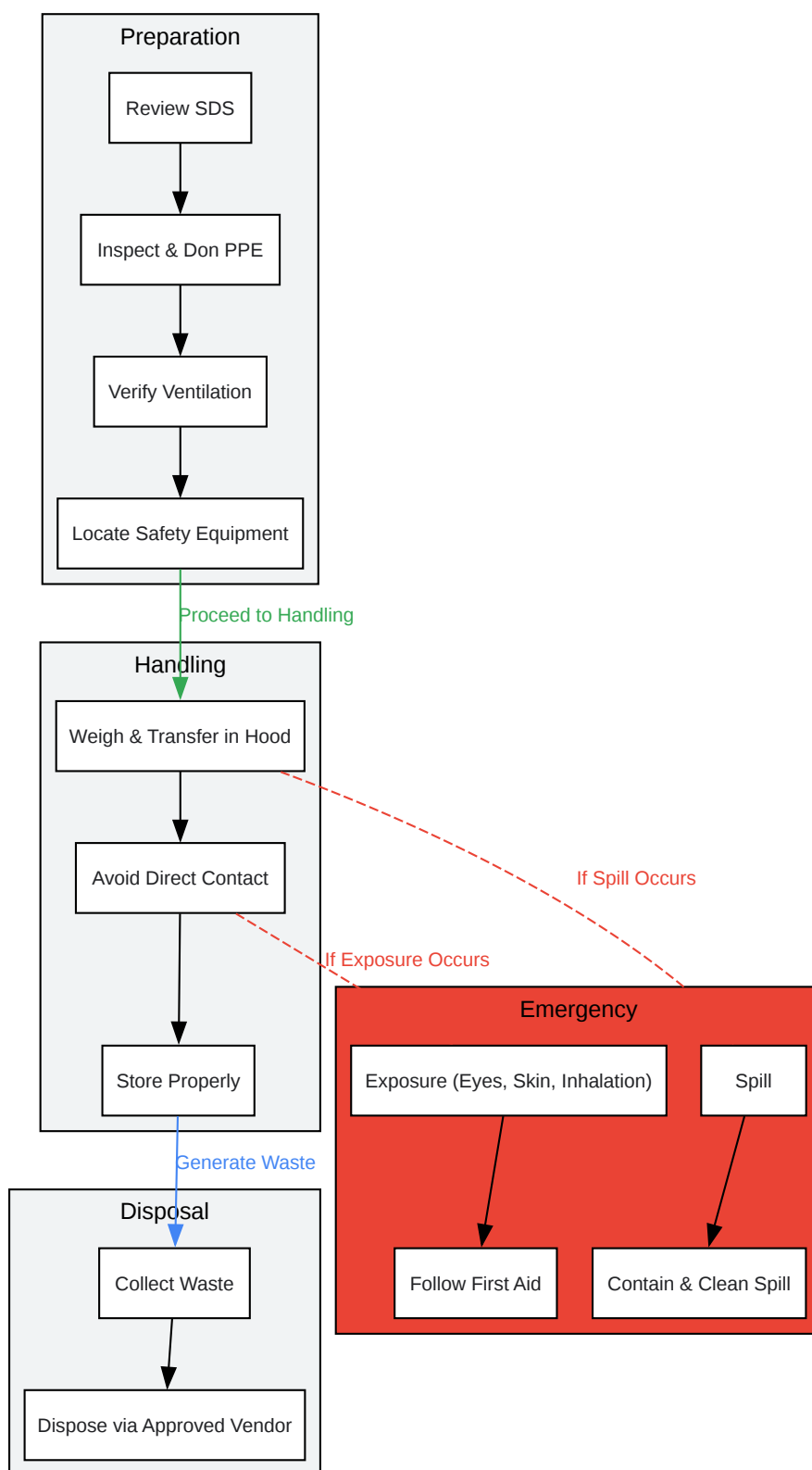
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids.[7] Seek immediate medical attention.
- Skin Contact: Wash the affected area immediately with soap and plenty of water while removing all contaminated clothing and shoes.[7] Get medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[3] Seek medical attention.
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and seek immediate medical attention.[2]
- Spill: In case of a spill, remove all sources of ignition.[7] Ventilate the area. Wearing appropriate PPE, sweep up the solid material, avoiding dust generation, and place it into a suitable container for disposal.

Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural flow for the safe handling and disposal of **N-Tosylhydroxy-L-prolinol**.



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